

Technical Monograph: 1,2-Dideoxy-D-Ribofuranose

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Compound of Interest

Compound Name: 1,2-DIDEOXY-D-RIBOFURANOSE

CAS No.: 91121-19-6

Cat. No.: B1205667

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The "Abasic" Scaffold in Nucleoside Chemistry

Executive Summary: The Structural Anchor

1,2-dideoxy-D-ribofuranose (CAS: 91547-59-0) represents a unique class of carbohydrate derivatives where the anomeric center (C1) and the C2 position are fully reduced to methylene groups.^[1] Unlike its parent sugars (D-ribose or 2-deoxy-D-ribose), this molecule lacks a hemiacetal functionality, rendering it chemically stable against mutarotation and glycosidic hydrolysis.^[1]

In the pharmaceutical and biochemical sectors, this molecule is the "gold standard" mimic for abasic sites (apurinic/apyrimidinic or AP sites) in DNA and RNA. It serves as a chemically stable spacer that preserves the phosphodiester backbone distance without providing a nucleobase for hydrogen bonding. This property makes it indispensable for:

- DNA Repair Research: Probing the kinetics of DNA repair enzymes (endonucleases/glycosylases).

- siRNA Therapeutics: Modifying 3'-overhangs to enhance nuclease resistance without compromising gene silencing.
- C-Nucleoside Synthesis: Serving as a chiral tetrahydrofuran scaffold for building non-hydrolyzable nucleoside analogs.

Chemical Architecture & Stereochemistry

To work effectively with this molecule, researchers must reconcile carbohydrate numbering with IUPAC nomenclature.

- Common Name: **1,2-dideoxy-D-ribofuranose**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- IUPAC Name: (2R,3S)-2-(hydroxymethyl)tetrahydrofuran-3-ol[\[1\]](#)
- Molecular Formula:
[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Molecular Weight: 118.13 g/mol [\[1\]](#)[\[2\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Stereochemical Mapping

The "D-ribo" configuration implies specific chirality at the remaining centers. In the standard sugar numbering (C1–C5), C1 and C2 are deoxygenated (

). The chirality resides at C3 and C4.

Sugar Numbering	Substituent	Configuration	IUPAC Equivalent (THF Ring)
C1		N/A (Reduced)	C5 (Methylene)
C2		N/A (Reduced)	C4 (Methylene)
C3		R (Down in Haworth)	C3 (Chiral Center)
C4		R	C2 (Chiral Center)
C5	(Exocyclic)	N/A	Exocyclic Hydroxymethyl

“

Critical Note: The stability of this molecule arises from the ether linkage at C1. Unlike a true nucleoside, there is no

-glycosidic bond to cleave, making it an "immutable" spacer in oligonucleotide chains.^[1]

Synthesis Protocols

High-purity synthesis is required to avoid

anomer contaminants (though less relevant here due to C1 reduction, stereochemical purity at C3/C4 is paramount).

Protocol A: The "Thymidine Elimination" Route (Biomimetic)

This method is favored for its stereochemical retention, utilizing the natural chirality of Thymidine.

Mechanism:

- Starting Material: Thymidine (cheap, abundant chiral pool).
- Activation: The nucleobase (Thymine) is activated for leaving, or the sugar-base bond is destabilized.
- Elimination/Reduction: A reductive cleavage removes the base, leaving the tetrahydrofuran core.
- Purification: Silica gel chromatography.

Protocol B: Reductive Deoxygenation from 2-Deoxy-D-Ribose

This is the standard organic synthesis route, scalable for gram-quantity production.^[1]

Step-by-Step Methodology:

- Methylation (Anomeric Protection):
 - Reagents: 2-deoxy-D-ribose + MeOH + 1% HCl.
 - Reaction: Stir at RT for 2h.
 - Product: Methyl 2-deoxy-D-ribofuranoside (mixture of α and β anomers).^[1]
 - Why: Locks the furanose ring size.
- Acyl Protection:
 - Reagents:
 - Toluoyl chloride (or Benzoyl chloride) + Pyridine.
 - Reaction:
 - Stir at RT for 12h.
 - Product: Methyl 3,5-di-O-toluoyl-2-deoxy-D-ribofuranoside.^[1]
 - Why: Protects the hydroxyls at C3 and C5 during the harsh reduction step.
- Anomeric Activation (Chlorination):
 - Reagents: HCl/Acetic Acid or SOCl_2 .
 - Reaction: Converts the methoxy group at C1 to a chloride (1-chloro-2-deoxy-D-ribofuranoside).

- Radical Reduction (The "Dideoxy" Step):
 - Reagents: Tributyltin hydride () + AIBN (Initiator) in Toluene.
 - Conditions: Reflux under Argon, 4h.
 - Mechanism:[1][13] Homolytic cleavage of the C1-Cl bond followed by H-abstraction.[1]
 - Result: The C1 position becomes a methylene group ().
- Deprotection:
 - Reagents: NaOMe in MeOH (Zemplén conditions).
 - Product: **1,2-dideoxy-D-ribofuranose**. [1][2][3][4][5][14][15]

Applications in Drug Discovery & Oligonucleotides[5][13][16]

The "dSpacer" in Oligonucleotide Synthesis

In automated DNA synthesis, **1,2-dideoxy-D-ribofuranose** is converted into a phosphoramidite building block (5'-O-DMT-1,2-dideoxyribose-3'-O-phosphoramidite).[1]

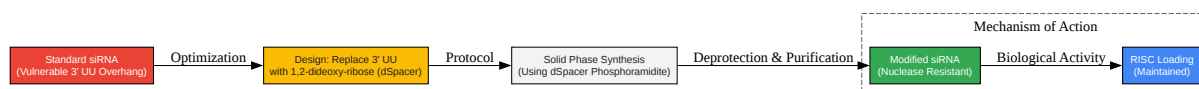
- Function: It inserts a "blank" spot in the sequence.
- Use Case: When hybridized to a target strand, the target base opposite the dSpacer has no partner. This mimics an abasic site, allowing researchers to measure the binding affinity penalty () of a missing base pair.

siRNA Modification (3'-Overhangs)

Synthetic siRNAs require 3'-overhangs (usually UU) for efficient loading into the RISC complex. However, these overhangs are vulnerable to exonucleases.

- Strategy: Replacing the 3'-terminal nucleotides with **1,2-dideoxy-D-ribofuranose** units.
- Outcome: The absence of the nucleobase prevents nuclease recognition while maintaining the physical 3' tail required for RISC loading.

Visualization of the siRNA Workflow



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Figure 1: Workflow for stabilizing siRNA therapeutics using **1,2-dideoxy-D-ribofuranose** spacers.

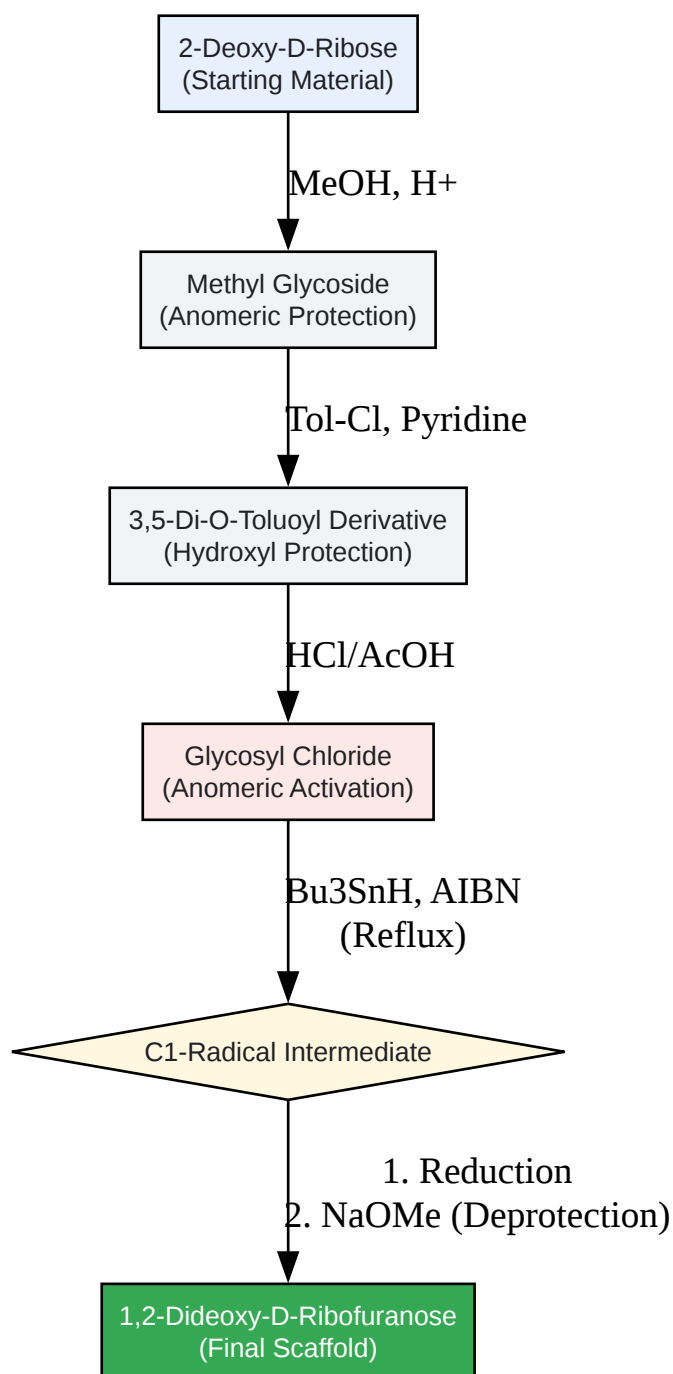
Physical Properties & Characterization Data[1][5][8][9][11][17]

For quality control (QC) in synthesis, the following parameters are standard.

Property	Value / Description	Method of Verification
Physical State	Colorless to pale yellow oil	Visual Inspection
Boiling Point	105°C @ 0.02 Torr	Vacuum Distillation
Density	~1.239 g/cm ³	Pycnometer
Refractive Index	~ 1.48	Refractometer
Solubility	High (Water, MeOH, DMSO)	Solubility Test
pKa	~14.25 (Alcoholic OH)	Potentiometric Titration
Key NMR Signal	C1 protons appear as multiplets upfield (no acetal H)	-NMR (or)

Synthesis Pathway Diagram[1][5][18]

The following diagram illustrates the transformation from the chiral pool (2-deoxy-D-ribose) to the final abasic scaffold.



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Figure 2: Chemo-selective reduction pathway converting 2-deoxy-D-ribose to the 1,2-dideoxy scaffold.[1][16]

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